

addressing isotopic resetting in 40Ar/39Ar dating of detrital mica

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Compound of Interest		
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Technical Support Center: 40Ar/39Ar Dating of Detrital Mica

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing isotopic resetting in 40Ar/39Ar dating of detrital mica.

Frequently Asked Questions (FAQs) Q1: What is isotopic resetting in the context of 40Ar/39Ar dating of detrital mica?

Isotopic resetting refers to the partial or complete loss of radiogenic 40Ar (40Ar*) from a mica grain after its initial crystallization and cooling in the source rock. This loss can be triggered by thermal events, interaction with fluids, or deformation, causing the measured 40Ar/39Ar age to be younger than the mica's true cooling age. In some cases, resetting can also lead to anomalously old ages due to the incorporation of excess 40Ar.

Q2: What are the common causes of anomalously young 40Ar/39Ar ages in detrital micas?

Anomalously young ages in detrital micas are typically the result of 40Ar* loss due to:



- Post-depositional thermal events: Burial in a sedimentary basin can expose detrital micas to temperatures high enough to cause diffusive loss of 40Ar*.[1][2][3] The extent of this resetting depends on the temperature reached and the duration of the thermal event.
- Hydrothermal fluid interaction: The migration of hot fluids through porous sedimentary rocks can lead to chemical reactions and isotopic resetting of mica grains.
- Deformation: Strain and recrystallization of mica grains during tectonic events can create pathways for argon loss.[5]
- 39Ar recoil: During neutron irradiation in the reactor, the recoil of 39Ar atoms can lead to their redistribution or loss, particularly in fine-grained or altered samples, resulting in artificially young ages in the initial heating steps.[6][7]

Q3: What can cause anomalously old 40Ar/39Ar ages in detrital micas?

Anomalously old ages, particularly in biotite, are often attributed to "excess argon" (40ArE), which is 40Ar that is not derived from the in-situ decay of 40K.[8] Potential sources of excess argon include:

- Inherited Argon: Incomplete degassing of the mica during its initial crystallization can trap extraneous argon.
- Fluid Inclusions: Argon-rich fluids can be trapped within the mineral lattice.
- Contamination during metamorphism: Fluids released during prograde metamorphism can introduce excess 40Ar into the surrounding minerals.[8]

Q4: How can I distinguish between a cooling age and a resetting event?

Distinguishing between a primary cooling age and a subsequent resetting event requires careful examination of the 40Ar/39Ar age spectrum and integration with other geological data. A simple, flat "plateau" age may represent a straightforward cooling history. However, complex or discordant age spectra often indicate a more complicated thermal history involving resetting. Comparing the detrital mica ages with other thermochronometers from the same sample (e.g.,



U-Pb in zircon, fission track dating) can help to unravel the complete thermal history of the source terrane and the subsequent sedimentary basin.[2][3][4]

Q5: What is a "closure temperature" and how does it relate to isotopic resetting?

The closure temperature (Tc) is the temperature of a mineral at the time represented by its radiometric age. It is the temperature below which a mineral effectively retains its radiogenic daughter isotopes (in this case, 40Ar). If a detrital mica is subjected to temperatures above its closure temperature after deposition, it will begin to lose 40Ar, leading to isotopic resetting. The closure temperature is not a single value but is dependent on factors such as the mineral itself, its grain size, and the cooling rate.[8][9][10][11]

Troubleshooting Guides Guide 1: Interpreting Complex and Discordant Age Spectra

A complex or discordant 40Ar/39Ar age spectrum is a key indicator of isotopic resetting. Here's how to approach its interpretation:

- Saddle-shaped or U-shaped spectra: These can indicate the presence of excess argon, often released at intermediate temperatures.
- Staircase-up spectra (ages increasing with temperature): This pattern is commonly
 associated with partial argon loss due to a thermal event after initial cooling. The lower
 temperature steps represent the more easily degassed, partially reset domains of the crystal,
 while the higher temperature steps approach the original cooling age.[12]
- Staircase-down spectra (ages decreasing with temperature): This can be caused by the
 presence of older, inherited components that are more retentive of argon and degas at
 higher temperatures. It can also be a result of 39Ar recoil artifacts.

Recommendation: Utilize an isochron plot (36Ar/40Ar vs. 39Ar/40Ar) to help identify the presence of excess argon. A well-defined isochron with an initial 40Ar/36Ar ratio significantly different from the atmospheric value (295.5) is a strong indicator of extraneous argon.



Guide 2: Addressing Potential 39Ar Recoil

39Ar recoil is a common issue in fine-grained samples or those with significant alteration (e.g., chloritization).

- Symptom: The initial, low-temperature steps of the age spectrum yield anomalously young ages.
- · Troubleshooting:
 - Careful Sample Selection: Whenever possible, select larger, unaltered mica grains for analysis.
 - Step-Heating Analysis: The step-heating method can help to isolate the effects of recoil to the initial heating steps. The age plateau obtained from the higher temperature steps is more likely to represent a geologically meaningful age.
 - Data Interpretation: Be cautious about interpreting the ages from the first few percent of gas release, as they may be affected by recoil.

Data Presentation

Table 1: Argon Closure Temperatures (Tc) for Muscovite and Biotite

Mineral	Closure Temperature (°C)	Factors Influencing Tc	References
Muscovite	~350 - 500	Grain size, cooling rate, chemical composition	[8][13]
Biotite	~280 - 400	Grain size, cooling rate, chemical composition, alteration	[8][13]

Table 2: Influence of Cooling Rate and Grain Size on Muscovite Closure Temperature



Cooling Rate (°C/Myr)	Grain Size (radius, μm)	Approximate Closure Temperature (°C)
1	100	~320
10	100	~350
100	100	~380
10	50	~330
10	200	~365
10	500	~390

Note: These are approximate values calculated based on diffusion parameters and are intended for illustrative purposes. Actual closure temperatures will vary depending on specific mineral chemistry and geological context.

Experimental Protocols

Detailed Methodology: Furnace Step-Heating 40Ar/39Ar Dating of Detrital Mica

- · Sample Preparation:
 - Crush and sieve the rock sample to an appropriate size fraction (e.g., 250-500 μm).[14]
 - Wash the sieved fraction in deionized water and ethanol in an ultrasonic bath to remove dust and contaminants.[13] Repeat until the water is clear.[13]
 - Separate mica grains using standard techniques such as a magnetic separator.[15]
 - Hand-pick individual mica grains under a binocular microscope to ensure high purity (~99%) and to exclude any altered (e.g., chloritized) or composite grains.[13][15]
- Irradiation:
 - Wrap the selected mica grains in aluminum or tin foil packets.[15]



- Load the packets into a quartz or aluminum irradiation canister along with a neutron fluence monitor of known age (e.g., Fish Canyon Tuff sanidine).[15]
- Irradiate the canister in a nuclear reactor with a fast neutron flux to produce 39Ar from 39K.
- Mass Spectrometry (Furnace Step-Heating):
 - Load the irradiated mica grains into a high-vacuum gas extraction line connected to a noble gas mass spectrometer.
 - Heat the sample in a series of progressively higher temperature steps using a furnace.
 - The gas released at each temperature step is purified using getters to remove active gases.
 - The isotopic composition of the purified argon gas (40Ar, 39Ar, 38Ar, 37Ar, 36Ar) is measured using the mass spectrometer.
- Data Reduction and Analysis:
 - Correct the measured isotope ratios for mass discrimination, atmospheric argon contamination, and interfering isotopes produced from Ca and K during irradiation.
 - Calculate an apparent age for each temperature step.
 - Plot the apparent ages against the cumulative percentage of 39Ar released to create an age spectrum.
 - Evaluate the age spectrum for a plateau, defined as a series of contiguous steps representing a significant portion of the total 39Ar release that are statistically concordant in age.
 - Construct an isochron plot to assess the initial 40Ar/36Ar ratio and to provide an independent age calculation.



Detailed Methodology: In-Situ Laser Ablation 40Ar/39Ar Dating of Detrital Mica

- Sample Preparation:
 - Mount the detrital mica grains in an epoxy disc and polish the surface to expose the interior of the grains.
 - Clean the polished mount thoroughly to remove any contaminants.
- Irradiation:
 - Irradiate the entire polished mount in a nuclear reactor, as described for the furnace stepheating method.
- Mass Spectrometry (Laser Ablation):
 - Place the irradiated mount in a sample chamber connected to the mass spectrometer.
 - Use a focused laser beam (e.g., UV laser) to ablate small spots on the surface of individual mica grains.
 - The gas released from each ablation pit is purified and analyzed by the mass spectrometer.
- Data Reduction and Analysis:
 - Data reduction is similar to the furnace step-heating method, with an age calculated for each laser ablation spot.
 - The spatial distribution of ages across a single grain can be mapped to investigate intragrain age variations and identify different age domains.

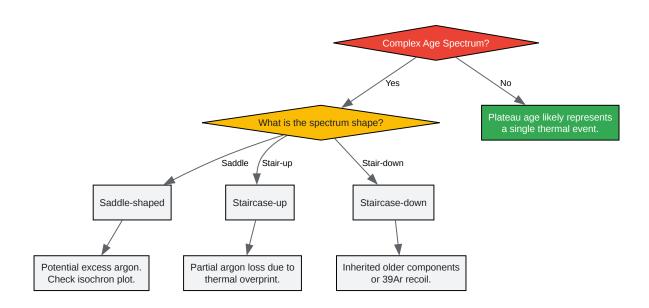
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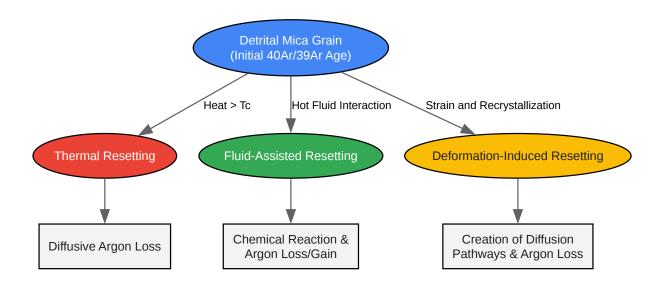
Caption: Experimental workflow for 40Ar/39Ar dating of detrital mica.



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Caption: Decision tree for troubleshooting complex 40Ar/39Ar age spectra.





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Caption: Mechanisms of isotopic resetting in detrital mica.

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